

3-[(4-Methylphenyl)thio]propionic acid chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-[(4-Methylphenyl)thio]propionic acid

Cat. No.: B083048

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An In-depth Technical Guide to the Chemical Properties of **3-[(4-Methylphenyl)thio]propionic acid**

Introduction

3-[(4-Methylphenyl)thio]propionic acid, also known as 3-(p-Tolylthio)propionic acid, is a bifunctional organic molecule featuring both a carboxylic acid and a thioether moiety. Its unique structure, combining an aromatic ring with a flexible propionic acid chain linked by a sulfur atom, makes it a compound of significant interest in various scientific fields. It serves as a versatile building block in organic synthesis, allowing for the construction of more complex molecules.^[1] The presence of the thioether linkage and the carboxylic acid group opens avenues for its application in medicinal chemistry, where such structures are explored for potential therapeutic properties, and in material science, where it can be used to synthesize specialty polymers and functional materials.^{[1][2]}

This guide provides a comprehensive overview of the chemical and physical properties of **3-[(4-Methylphenyl)thio]propionic acid**, intended for researchers, chemists, and drug development professionals. We will delve into its structural attributes, synthesis, analytical characterization, chemical reactivity, and safety protocols, offering field-proven insights and detailed methodologies.

Part 1: Physicochemical and Structural Properties

The fundamental identity and physical characteristics of a compound are paramount for its application in research and development. These properties dictate the conditions required for its storage, handling, and use in chemical reactions.

Key Identifiers and Properties

The core physicochemical data for **3-[(4-Methylphenyl)thio]propionic acid** are summarized in the table below for quick reference.

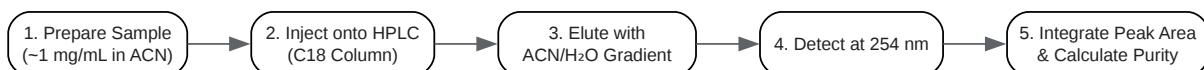
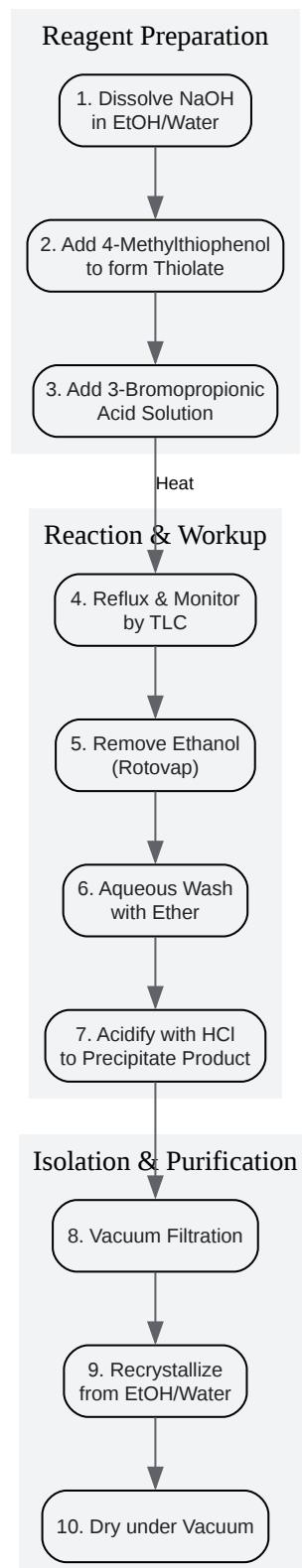
Property	Value	Source(s)
IUPAC Name	3-(4-methylphenyl)sulfanylpropanoic acid	[3]
Synonyms	3-(p-Tolylthio)propionic acid	[4][5][6]
CAS Number	13739-35-0	[3][5][7]
Molecular Formula	C ₁₀ H ₁₂ O ₂ S	[3][4][7]
Molecular Weight	196.27 g/mol	[3][4][5]
Physical Form	Solid	[5]
Melting Point	67-71 °C	[5]
Predicted XlogP	2.3	[3]

Molecular Structure

3-[(4-Methylphenyl)thio]propionic acid consists of three key components:

- A p-Tolyl Group: A benzene ring substituted with a methyl group at the para position. This aromatic component imparts rigidity and influences the compound's solubility and electronic properties.
- A Thioether Linkage (-S-): The sulfur atom connects the aromatic ring to the aliphatic chain. This linkage is a key site for chemical reactions, such as oxidation, and influences the molecule's overall conformation.

- A Propionic Acid Chain: A three-carbon carboxylic acid chain (-CH₂-CH₂-COOH). This functional group is acidic and provides a reactive handle for derivatization, such as ester or amide formation.



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Sources

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- To cite this document: BenchChem. [3-[(4-Methylphenyl)thio]propionic acid chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083048#3-4-methylphenyl-thio-propionic-acid-chemical-properties\]](https://www.benchchem.com/product/b083048#3-4-methylphenyl-thio-propionic-acid-chemical-properties)

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